

# Application Note and Protocols for Measuring Haptamide B Binding Affinity to Hap3p

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Haptamide B

Cat. No.: B1672941

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Haptamide B** is a small molecule probe that has been identified as a binder to Hap3p, a subunit of the yeast Hap2/3/4/5p transcription factor complex.<sup>[1]</sup> This complex is a crucial regulator of numerous cellular processes, including mitochondrial function and nutrient signaling.<sup>[1][2]</sup> The human homolog of this complex, nuclear factor-Y (NF-Y), has been implicated in cancer and diabetes, making the study of its yeast counterpart highly relevant.<sup>[1]</sup>

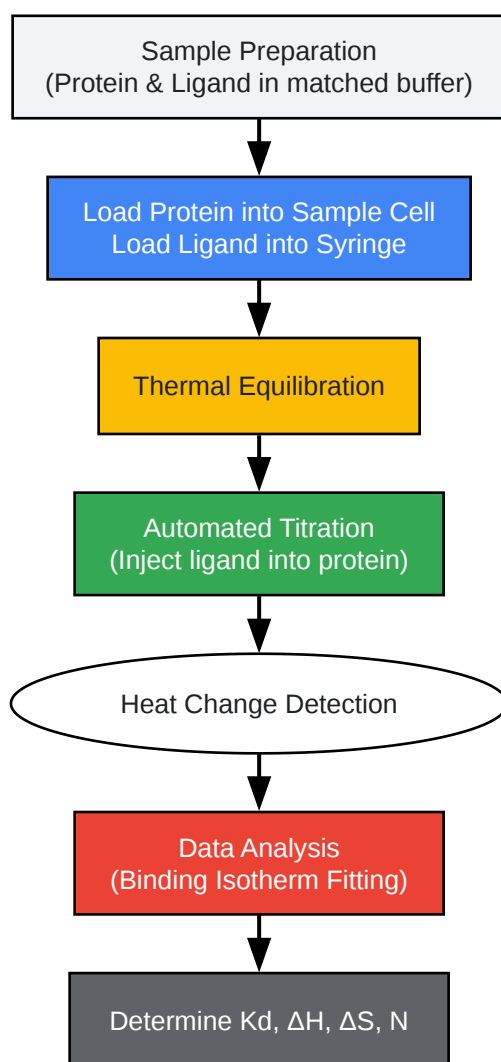
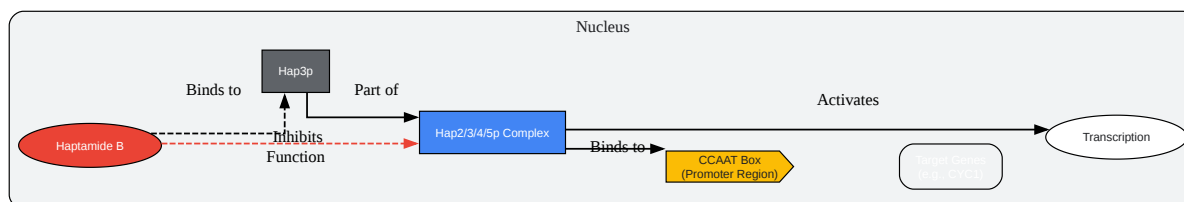
**Haptamide B** selectively inhibits Hap2/3/4/5p mediated transcription in vivo.<sup>[1]</sup> Understanding the binding affinity and thermodynamics of the **Haptamide B**-Hap3p interaction is critical for elucidating its mechanism of action and for the development of potential therapeutics targeting this pathway.

This document provides detailed protocols for measuring the binding affinity of **Haptamide B** to Hap3p using three common biophysical techniques: Isothermal Titration Calorimetry (ITC), Surface Plasmon Resonance (SPR), and Microscale Thermophoresis (MST).

## Signaling Pathway Context

The Hap complex in yeast is a key transcriptional activator that binds to the CCAAT sequence in the upstream activation sequence (UAS) of genes primarily involved in respiratory metabolism. It is a heterotetrameric complex composed of Hap2p, Hap3p, Hap4p, and Hap5p subunits. The Hap2p/Hap3p/Hap5p heterotrimer is responsible for DNA binding, while Hap4p

contains the transcriptional activation domain. **Haptamide B**'s interaction with Hap3p likely disrupts the assembly or function of this complex, leading to the observed inhibition of transcription.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Hap3p — Koehler Lab [koehlerlab.org]
- 2. Assembly of the Hap2p/Hap3p/Hap4p/Hap5p-DNA Complex in *Saccharomyces cerevisiae* - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Note and Protocols for Measuring Haptamide B Binding Affinity to Hap3p]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672941#measuring-haptamide-b-binding-affinity-to-hap3p]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)